

Essential Safety and Logistics for Handling 1-Octanol-d17

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Compound of Interest

Compound Name: 1-Octanol-d17

Cat. No.: B043003

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This document provides immediate, essential safety and logistical information for **1-Octanol-d17**, including operational and disposal plans, to ensure laboratory safety and build trust in our commitment to value beyond the product itself.

Hazard Identification and Personal Protective Equipment (PPE)

1-Octanol-d17 is classified as a combustible liquid that can cause skin and serious eye irritation.^{[1][2][3]} It may also cause respiratory irritation.^[1] Therefore, stringent adherence to safety protocols and the use of appropriate personal protective equipment are mandatory.

Minimum PPE Requirements:

- Eye and Face Protection: Chemical splash goggles or safety glasses that meet the ANSI Z.87.1 1989 standard are required.^{[4][5]} A face shield should be worn over safety glasses whenever there is a splash hazard.^{[4][5]}
- Hand Protection: Disposable nitrile gloves are the minimum requirement for incidental contact.^[5] For prolonged contact or immersion, it is advisable to consult the glove manufacturer's resistance guide.^[4]
- Body Protection: A flame-resistant lab coat or a 100% cotton lab coat should be worn and buttoned to cover as much skin as possible.^{[4][6]} Long pants and closed-toe shoes are

mandatory.[5][6]

- Respiratory Protection: If working in an area with inadequate ventilation where vapors or aerosols may be generated, a respirator is required.[4]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for 1-Octanol. The data for the deuterated form (d17) is expected to be very similar to the unlabeled compound.

Property	Value	Source
Molecular Formula	C ₈ D ₁₇ OH	[7]
Molecular Weight	147.33 g/mol	[1]
Boiling Point	196 °C (385 °F)	
Melting Point	-15 °C (5 °F)	
Density	0.827 g/cm ³ at 25 °C (77 °F)	
Flash Point	< 93 °C (200 °F) - Classified as Flammable	[8]
GHS Hazard Statements	H227 (Combustible liquid), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation), H412 (Harmful to aquatic life with long lasting effects)	[1][2]

Experimental Protocols

Standard Operating Procedure for Handling 1-Octanol-d17

This protocol outlines the step-by-step procedure for the safe handling of **1-Octanol-d17** in a laboratory setting.

- Preparation:
 - Ensure a chemical fume hood is operational and available.[6]
 - Verify that a safety shower and eyewash station are accessible.
 - Assemble all necessary PPE and inspect for integrity.
 - Have an appropriate fire extinguisher (e.g., dry sand, dry chemical, or alcohol-resistant foam) readily available.[8]
- Handling:
 - Conduct all work with **1-Octanol-d17** inside a chemical fume hood to avoid the buildup of flammable vapors.[6][9]
 - Keep the container tightly closed when not in use.[6][10]
 - Avoid contact with skin and eyes.[10]
 - Keep away from all sources of ignition, including open flames, hot surfaces, and sparks.[6][9] No smoking is permitted in the handling area.[2][10]
 - When transferring, ground and bond all metal containers to prevent static discharge.[9]
- Storage:
 - Store **1-Octanol-d17** in a tightly closed container in a dry, cool, and well-ventilated area. [10]
 - Store in a designated flammable liquids storage cabinet, away from incompatible materials such as oxidizers.[11][12]
 - Do not store in domestic refrigerators or freezers.[12]

Chemical Spill Response Protocol

This protocol provides a systematic approach to managing a spill of **1-Octanol-d17**.

- Immediate Actions:

- Alert personnel in the immediate area of the spill.
- If the spill is large or involves other hazardous materials, evacuate the area and call emergency services.
- If safe to do so, eliminate all ignition sources.

- Containment and Cleanup:

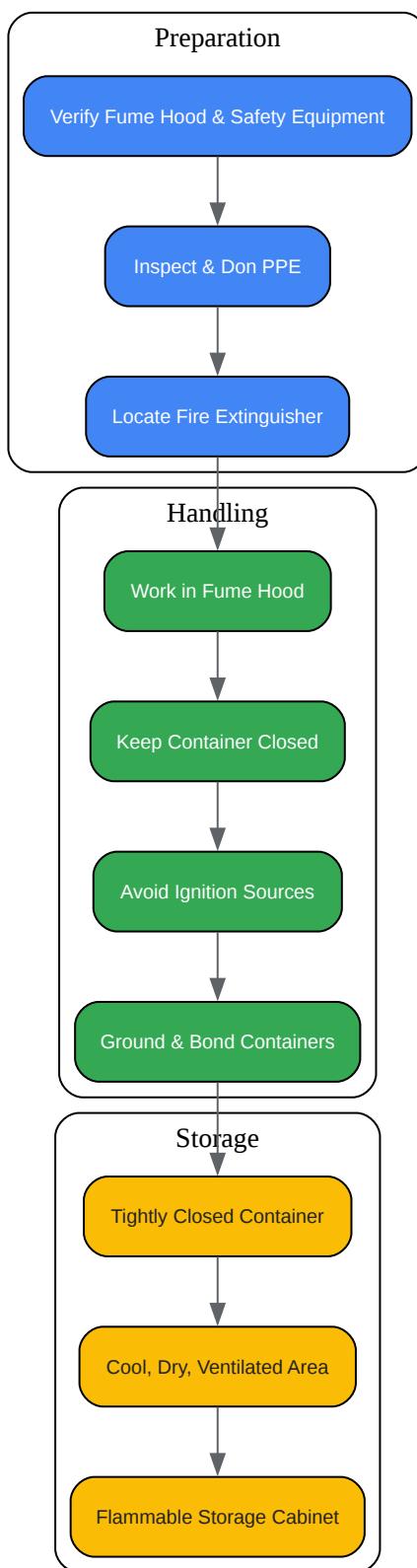
- Wear appropriate PPE, including respiratory protection if vapors are present.
- Contain the spill using an inert, absorbent material such as sand, earth, or a commercial absorbent for flammable liquids.
- Do not use combustible materials like paper towels to clean up the bulk of the spill.
- Collect the absorbed material and place it into a properly labeled, sealed container for disposal.[\[3\]](#)

- Decontamination and Disposal:

- Clean the spill area with soap and water.
- Dispose of the contaminated absorbent material and any contaminated PPE as hazardous waste in accordance with local, state, and federal regulations.[\[2\]](#)[\[13\]](#)

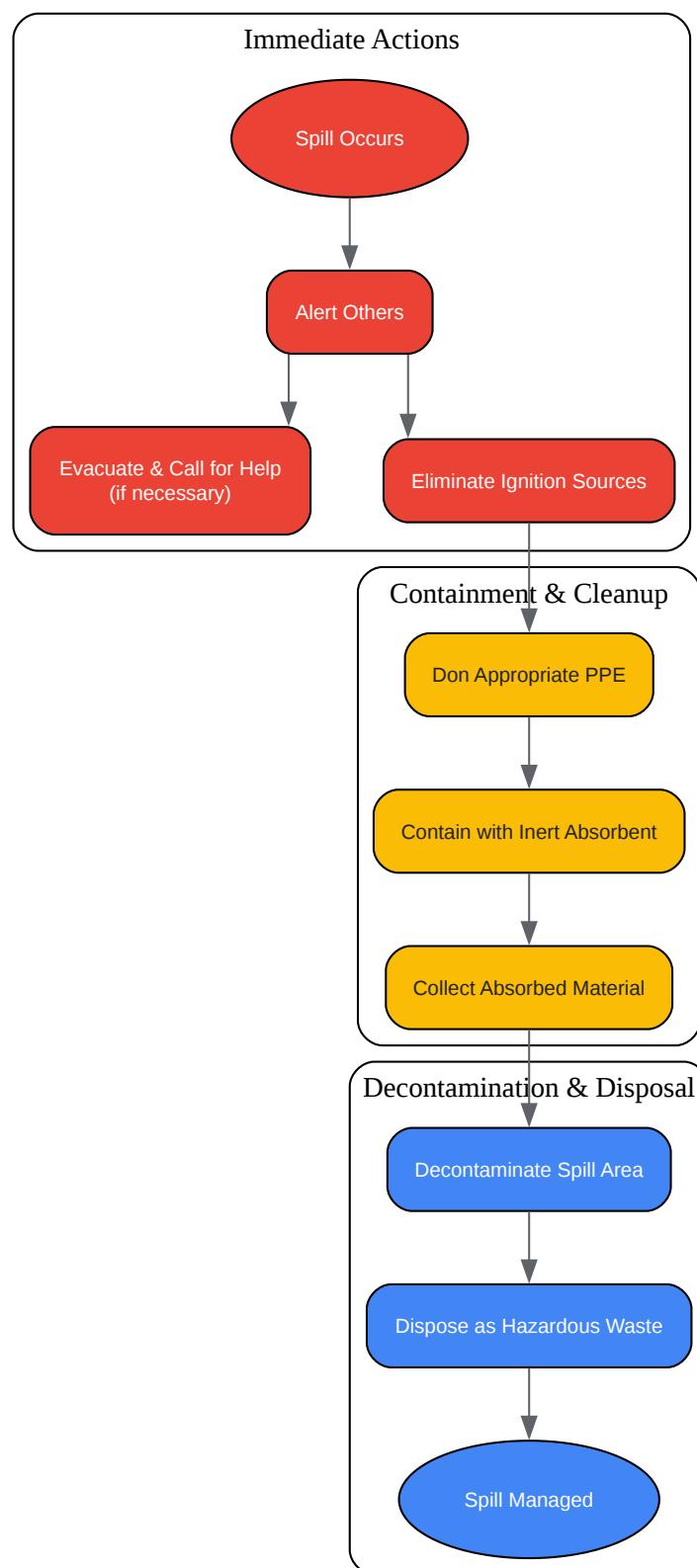
Visual Workflow Guides

The following diagrams illustrate key procedural workflows for handling **1-Octanol-d17**.



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Caption: Standard Operating Procedure for **1-Octanol-d17**

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Caption: Chemical Spill Response Workflow

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